

# Application Notes and Protocols for the Detection of N-Nitroso-Dorzolamide

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## Compound of Interest

Compound Name: *N-nitroso-dorzolamide*

Cat. No.: *B15815456*

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## Introduction

**N-nitroso-dorzolamide** is a nitrosamine impurity that can potentially form in dorzolamide-containing drug products.<sup>[1][2]</sup> Dorzolamide is a carbonic anhydrase inhibitor used to treat glaucoma and ocular hypertension.<sup>[1][2]</sup> Due to the classification of many nitrosamines as probable human carcinogens, regulatory bodies like the FDA and EMA require stringent control of these impurities in pharmaceutical products.<sup>[1][3]</sup> Therefore, sensitive and validated analytical methods are crucial for the detection and quantification of **N-nitroso-dorzolamide** at trace levels to ensure patient safety.

This document provides detailed application notes and protocols for the analysis of **N-nitroso-dorzolamide** in dorzolamide hydrochloride active pharmaceutical ingredient (API) and drug products, primarily focusing on Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a widely accepted and sensitive technique for nitrosamine analysis.<sup>[2][4][5]</sup> A general protocol for Gas Chromatography-Mass Spectrometry (GC-MS), another common analytical technique for nitrosamine impurities, is also presented.<sup>[1][2][6]</sup>

## Analytical Methods

The primary methods for the detection and quantification of **N-nitroso-dorzolamide** are based on chromatography coupled with mass spectrometry. These techniques offer the high sensitivity and selectivity required to detect trace-level impurities in complex pharmaceutical matrices.[\[2\]](#)[\[5\]](#)[\[7\]](#)

## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is a powerful analytical technique that combines the separation capabilities of liquid chromatography with the sensitive and selective detection of tandem mass spectrometry.[\[4\]](#)[\[5\]](#)[\[8\]](#) It is a preferred method for the analysis of non-volatile and thermally labile nitrosamines.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust technique for the analysis of volatile and semi-volatile nitrosamines.[\[6\]](#)[\[9\]](#)[\[10\]](#) While **N-nitroso-dorzolamide**'s volatility may need to be considered, GC-MS can be a viable alternative or complementary method.

## Quantitative Data Summary

The following table summarizes typical quantitative performance parameters for the analysis of nitrosamine impurities using LC-MS/MS. The specific values for **N-nitroso-dorzolamide** would be determined during method validation.

| Parameter                     | Typical Value    | Description                                                                                                                                                                                 |
|-------------------------------|------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Limit of Detection (LOD)      | 0.01 - 0.1 ng/mL | The lowest concentration of analyte that can be reliably detected.                                                                                                                          |
| Limit of Quantification (LOQ) | 0.03 - 0.3 ng/mL | The lowest concentration of analyte that can be quantitatively determined with acceptable precision and accuracy.                                                                           |
| Linearity ( $R^2$ )           | > 0.99           | The correlation coefficient of the calibration curve, indicating the linearity of the method over a specific concentration range.                                                           |
| Accuracy (% Recovery)         | 80 - 120%        | The closeness of the measured value to the true value, typically expressed as a percentage of recovery of a spiked standard.                                                                |
| Precision (% RSD)             | < 15%            | The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample, expressed as the relative standard deviation. |

## Experimental Protocols

### Protocol 1: LC-MS/MS Method for N-Nitroso-Dorzolamide

This protocol is based on a validated method for the quantification of **N-nitroso-dorzolamide** in dorzolamide hydrochloride drug substance.[\[4\]](#)

### 1. Sample Preparation

- Accurately weigh approximately 100 mg of the dorzolamide hydrochloride drug substance into a suitable volumetric flask.
- Add a known volume of diluent (e.g., methanol or a mixture of methanol and water) to dissolve the sample.
- Vortex the solution for 1-2 minutes to ensure complete dissolution.
- If necessary, centrifuge the solution to pellet any undissolved excipients.
- Transfer an aliquot of the supernatant into an autosampler vial for analysis.

### 2. Chromatographic Conditions

- Instrument: UPLC-MS/MS system
- Column: Phenyl Hexyl column[4]
- Mobile Phase A: 0.05% ammonia solution in water[4]
- Mobile Phase B: Acetonitrile[4]
- Flow Rate: 0.40 mL/min[4]
- Gradient Elution: A gradient elution program should be optimized to achieve adequate separation of **N-nitroso-dorzolamide** from the dorzolamide API and other potential impurities.
- Injection Volume: 1-10 µL
- Column Temperature: 25-40 °C

### 3. Mass Spectrometry Conditions

- Ionization Mode: Electrospray Ionization (ESI) in positive mode[4]
- Detection Mode: Multiple Reaction Monitoring (MRM)[4]

- MRM Transitions: Specific precursor-to-product ion transitions for **N-nitroso-dorzolamide** and a suitable internal standard should be determined and optimized.
- Ion Source Parameters: Optimize parameters such as capillary voltage, cone voltage, and gas flows to maximize the signal for the target analyte.

#### 4. Method Validation

The analytical method should be validated according to ICH Q2(R1) guidelines, including the evaluation of specificity, limit of detection (LOD), limit of quantification (LOQ), linearity, accuracy, and precision.[4]

## Protocol 2: General GC-MS Method for Nitrosamine Analysis

This protocol provides a general framework for the analysis of nitrosamine impurities using GC-MS. This method may be adapted for **N-nitroso-dorzolamide**, depending on its thermal stability and volatility.

#### 1. Sample Preparation (Liquid-Liquid Extraction)

- Dissolve a known amount of the drug substance or product in a suitable solvent (e.g., water or a buffer).
- Add an appropriate organic extraction solvent (e.g., dichloromethane).
- Vortex or shake the mixture vigorously for several minutes.
- Centrifuge to separate the layers.
- Carefully collect the organic layer containing the nitrosamines.
- The extract may be concentrated under a gentle stream of nitrogen if necessary.
- Transfer the final extract to a GC vial for analysis.

#### 2. Chromatographic Conditions

- Instrument: Gas Chromatograph coupled to a Mass Spectrometer
- Column: A low- to mid-polarity column suitable for nitrosamine analysis (e.g., a 5% phenyl-methylpolysiloxane phase).
- Carrier Gas: Helium at a constant flow rate.
- Injection Mode: Splitless injection is typically used for trace analysis.
- Temperature Program: An oven temperature program should be optimized to separate the target nitrosamines. A typical program might start at a low temperature (e.g., 40-50 °C), ramp to a higher temperature (e.g., 200-250 °C), and hold for a few minutes.

### 3. Mass Spectrometry Conditions

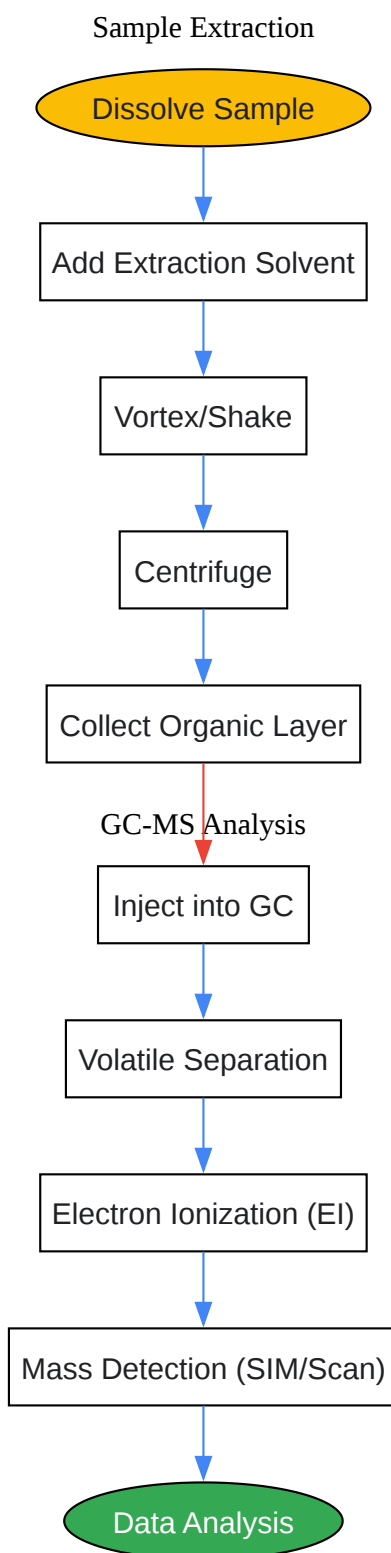
- Ionization Mode: Electron Ionization (EI)
- Detection Mode: Selected Ion Monitoring (SIM) or full scan mode. SIM mode is preferred for higher sensitivity and selectivity.
- Ions to Monitor: The characteristic ions for **N-nitroso-dorzolamide** should be determined from its mass spectrum.

## Visualizations



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Caption: Workflow for LC-MS/MS analysis of **N-nitroso-dorzolamide**.



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Caption: General workflow for GC-MS analysis of nitrosamines.

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